

Application Notes and Protocols for Dnmt1-IN-5 in In Vitro Assays

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Compound of Interest

Compound Name: *Dnmt1-IN-5*

Cat. No.: *B15606013*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dnmt1-IN-5, also known as Compound 55, is a small molecule inhibitor of DNA methyltransferases (DNMTs), with inhibitory activity against both DNMT1 and DNMT3A.^{[1][2]} DNA methylation is a critical epigenetic modification that plays a key role in the regulation of gene expression. The dysregulation of DNA methylation is a hallmark of cancer and other diseases, making DNMTs attractive therapeutic targets. **Dnmt1-IN-5** has demonstrated antiproliferative effects in a variety of cancer cell lines and has been shown to induce cell cycle arrest and apoptosis.^{[1][2]} These application notes provide detailed protocols for the use of **Dnmt1-IN-5** in in vitro assays, including information on its solubility, preparation of stock solutions, and its use in biochemical and cell-based assays.

Chemical Properties and Solubility

While specific quantitative solubility data for **Dnmt1-IN-5** is not readily available in public literature, information from chemical suppliers suggests that it is soluble in dimethyl sulfoxide (DMSO). For practical purposes in a research setting, a pilot solubility test is recommended to determine the maximum concentration for your specific stock solution.

Table 1: Physicochemical Properties of **Dnmt1-IN-5**

Property	Value	Reference
Molecular Formula	C24H32FN7	[2]
Molecular Weight	437.56 g/mol	[2]
CAS Number	2982511-19-1	[1][2]
Appearance	Solid powder	[2]
Storage	Store powder at -20°C for up to 3 years. Store solutions in DMSO at -80°C for up to 1 year.	[2]

Table 2: Recommended Solvents for In Vitro Use

Solvent	Recommendation	Notes
DMSO	Recommended primary solvent for creating high-concentration stock solutions.	Moisture-absorbing DMSO may reduce solubility; use fresh, anhydrous DMSO.
Ethanol	May be a suitable solvent, but a pilot test is required to determine solubility.	Less common for primary stock solutions of this type of compound.
Aqueous Buffers (e.g., PBS)	Generally not recommended for initial solubilization of hydrophobic compounds.	Dilute high-concentration DMSO stock into aqueous buffers for final assay concentrations. Ensure the final DMSO concentration is compatible with the assay system (typically ≤0.5%).

Experimental Protocols

Preparation of Dnmt1-IN-5 Stock Solutions

This protocol describes the preparation of a 10 mM stock solution of **Dnmt1-IN-5** in DMSO.

Materials:

- **Dnmt1-IN-5** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Equilibrate the **Dnmt1-IN-5** vial to room temperature before opening to prevent moisture condensation.
- Weigh out the desired amount of **Dnmt1-IN-5** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.376 mg of **Dnmt1-IN-5** (Molecular Weight = 437.56 g/mol).
- Add the appropriate volume of anhydrous DMSO to the vial. For a 10 mM stock solution, add 1 mL of DMSO for every 4.376 mg of powder.
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) and sonication may be used to aid dissolution if necessary.
- Visually inspect the solution to ensure there are no visible particulates.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C.

Note: The following table provides volumes of DMSO to add for preparing different concentrations of stock solutions from 1 mg of **Dnmt1-IN-5** powder.

Table 3: Preparation of Stock Solutions from 1 mg of **Dnmt1-IN-5**

Desired Concentration	Volume of DMSO to Add
1 mM	2.285 mL
5 mM	0.457 mL
10 mM	0.229 mL

In Vitro DNMT1 Enzymatic Assay

This protocol outlines a general procedure for assessing the inhibitory activity of **Dnmt1-IN-5** on recombinant human DNMT1 enzyme.

Materials:

- Recombinant human DNMT1 enzyme
- Hemimethylated DNA substrate
- S-adenosyl-L-methionine (SAM), [³H]-labeled or unlabeled
- **Dnmt1-IN-5** stock solution (e.g., 10 mM in DMSO)
- Assay buffer (e.g., 50 mM Tris-HCl pH 7.5, 200 mM NaCl, 1 mM EDTA)
- Scintillation counter and scintillation fluid (for radioactive assay) or a suitable detection method for non-radioactive assays.

Procedure:

- Prepare Serial Dilutions of **Dnmt1-IN-5**:
 - Prepare a series of dilutions of the **Dnmt1-IN-5** stock solution in the assay buffer. Ensure the final DMSO concentration in all wells is constant and non-inhibitory to the enzyme (e.g., 0.1%).
- Set up the Enzymatic Reaction:

- In a microplate, add the following components in order:
 - Assay buffer
 - Diluted **Dnmt1-IN-5** or vehicle control (DMSO)
 - Recombinant DNMT1 enzyme
 - Hemimethylated DNA substrate
- Pre-incubate the mixture at the desired temperature (e.g., 37°C) for a short period (e.g., 10-15 minutes).
- Initiate the Reaction:
 - Start the reaction by adding [³H]-SAM.
- Incubate:
 - Incubate the reaction mixture at 37°C for a defined period (e.g., 1-2 hours).
- Stop the Reaction and Measure Activity:
 - For radioactive assays, stop the reaction and spot the reaction mixture onto DE81 filter paper. Wash the filters to remove unincorporated [³H]-SAM. Measure the incorporated radioactivity using a scintillation counter.
 - For non-radioactive assays, follow the specific detection protocol for the kit being used.
- Data Analysis:
 - Calculate the percentage of DNMT1 inhibition for each concentration of **Dnmt1-IN-5** compared to the vehicle control.
 - Plot the percentage of inhibition against the logarithm of the inhibitor concentration to determine the IC₅₀ value.

Table 4: In Vitro Inhibitory Activity of **Dnmt1-IN-5**

Target	IC50
DNMT1	2.42 μ M
DNMT3A	14.4 μ M

Cell-Based Proliferation Assay

This protocol describes a method to evaluate the antiproliferative effects of **Dnmt1-IN-5** on cancer cell lines.

Materials:

- Cancer cell line of interest (e.g., HCT116, MOLM-13)
- Complete cell culture medium
- **Dnmt1-IN-5** stock solution (10 mM in DMSO)
- 96-well cell culture plates
- Cell proliferation reagent (e.g., MTT, WST-1, or CellTiter-Glo)
- Plate reader

Procedure:

- Cell Seeding:
 - Seed cells in a 96-well plate at a predetermined optimal density and allow them to adhere overnight.
- Compound Treatment:
 - Prepare serial dilutions of **Dnmt1-IN-5** in complete cell culture medium from the 10 mM DMSO stock. The final DMSO concentration should be kept constant across all wells (e.g., $\leq 0.1\%$).

- Remove the old medium from the wells and add the medium containing the different concentrations of **Dnmt1-IN-5** or vehicle control.
- Incubation:
 - Incubate the plate for the desired duration (e.g., 48, 72, or 96 hours) in a cell culture incubator.
- Cell Viability Measurement:
 - Add the cell proliferation reagent to each well according to the manufacturer's instructions.
 - Incubate for the recommended time.
 - Measure the absorbance or luminescence using a plate reader.
- Data Analysis:
 - Calculate the percentage of cell viability for each treatment condition relative to the vehicle-treated control cells.
 - Plot the percentage of viability against the logarithm of the compound concentration to determine the IC50 value.

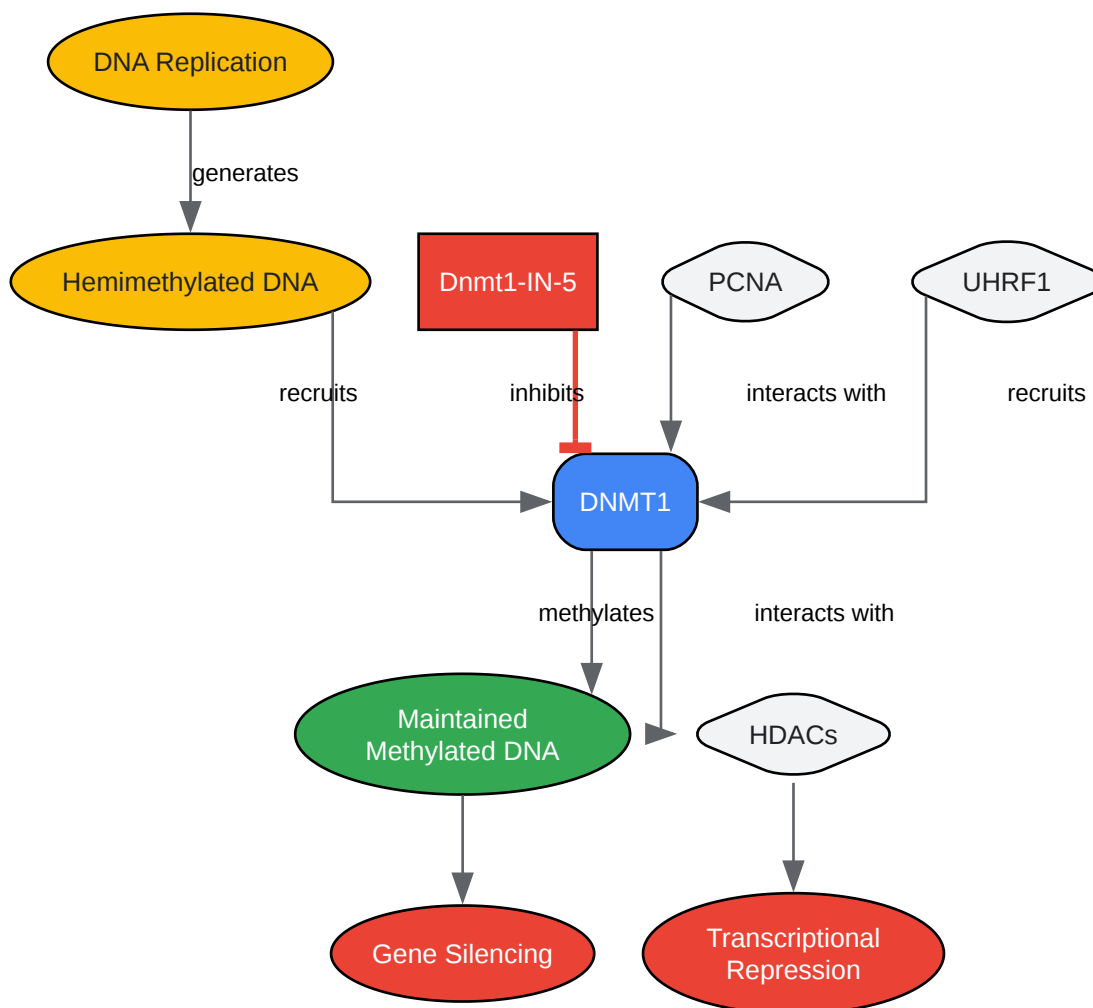
Table 5: Antiproliferative Activity of **Dnmt1-IN-5** in Cancer Cell Lines

Cell Line	IC50 (μM)
TMD-8	0.19
DOHH2	0.33
MOLM-13	0.45
THP-1	0.87
RPIM-8226	1.23
HCT116	2.37

(Data derived from supplier information)[1][2]

Visualizations

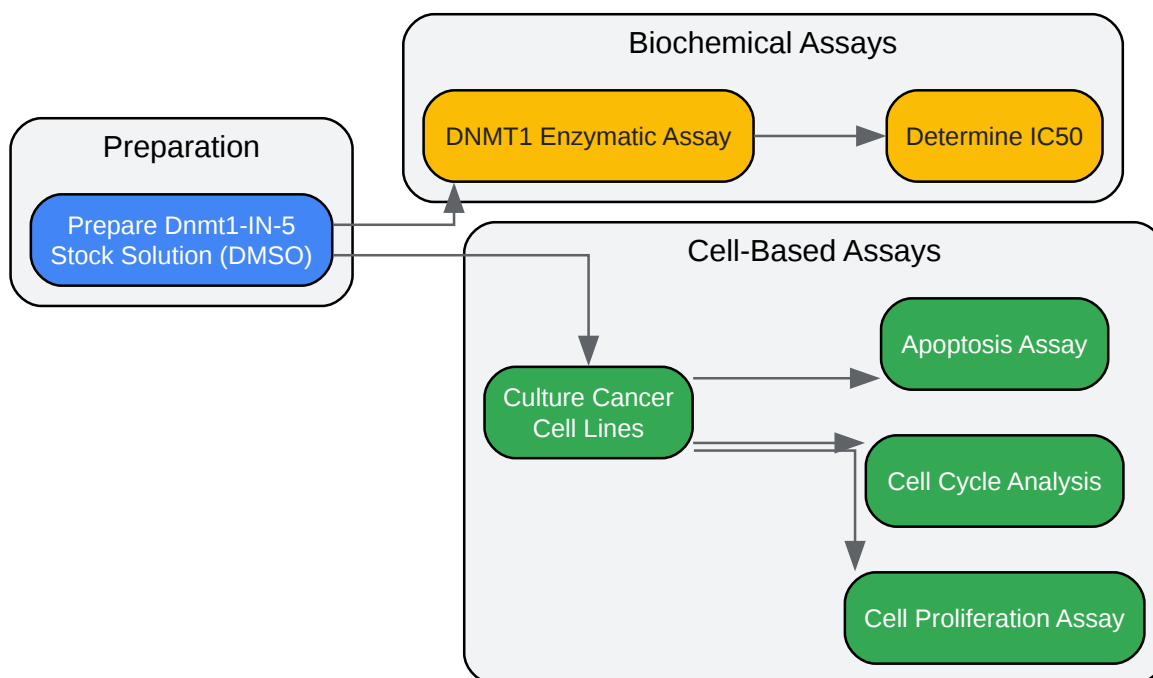
Signaling Pathway of DNMT1



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Caption: Simplified signaling pathway of DNMT1 in DNA methylation maintenance and its inhibition by **Dnmt1-IN-5**.

Experimental Workflow for In Vitro Evaluation of Dnmt1-IN-5



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Caption: General experimental workflow for the in vitro characterization of **Dnmt1-IN-5**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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